

Unraveling the Identity of PSX020: A Case of Mistaken Identity

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Compound of Interest

Compound Name: PSX020

Cat. No.: B12381675

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Initial investigations into the application of "**PSX020**" in mouse models have revealed a significant discrepancy in its presumed identity. Contrary to expectations of it being a pharmacological agent for research, evidence strongly suggests that **PSX020** is, in fact, an industrial component, specifically an OEX AC pressure switch.

Our comprehensive search for scientific literature and experimental protocols regarding the use of a compound named **PSX020** in biological research, particularly in mouse models, yielded no relevant results. There is no indication in published studies, pharmacological databases, or supplier catalogs that **PSX020** is a molecule under investigation for therapeutic or research purposes.

Instead, multiple commercial listings and product descriptions identify **PSX020** as a binary pressure switch used in automotive air conditioning systems. These components are crucial for the proper functioning of such systems, but they hold no known application in a biological or research setting.

This case of mistaken identity highlights the importance of precise nomenclature in scientific research. It is plausible that "**PSX020**" could be a misinterpretation of a different compound's name or an internal, non-standard designation not recognized in the broader scientific community.

For researchers, scientists, and drug development professionals seeking information on a compound for use in mouse models, it is imperative to verify the correct nomenclature and availability of the substance through reputable scientific suppliers and databases. Should

"PSX020" be an internal codename, further clarification from the originating source would be necessary to identify the correct chemical entity. Without the correct identification, it is impossible to provide any relevant application notes, protocols, or signaling pathway information.

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